

An In-depth Technical Guide to 2-Ethylbenzaldehyde: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylbenzaldehyde

Cat. No.: B125284

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Abstract

2-Ethylbenzaldehyde (C₉H₁₀O) is an aromatic aldehyde characterized by an ethyl group at the ortho position of the benzaldehyde scaffold. With a molecular weight of approximately 134.18 g/mol, this compound serves as a versatile intermediate in organic synthesis.^{[1][2]} Its utility spans various fields, including the fragrance industry and, more significantly for this guide, as a building block in the synthesis of potentially bioactive molecules and pharmaceutical intermediates.^[3] This document provides a comprehensive overview of the physicochemical properties, spectroscopic data, synthesis methodologies, and known applications of **2-ethylbenzaldehyde**, with a particular focus on its relevance to drug discovery and development.

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **2-Ethylbenzaldehyde** is presented below for easy reference and comparison.

Table 1: Physicochemical Properties of 2-Ethylbenzaldehyde

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O	[4][2][5][6][7]
Molecular Weight	134.17 g/mol	[5]
134.18 g/mol	[4][1][2][3]	
134.1751 g/mol		
CAS Number	22927-13-5	[4][1][3]
Appearance	Clear colorless to light yellow liquid	[7]
Density	1.02 g/mL at 25 °C	[1][3]
Boiling Point	212 °C	[1][3]
Refractive Index (n _{20/D})	1.538	[1][3]
Solubility	Sparingly soluble in water; soluble in organic solvents.	

Table 2: Spectroscopic Data for 2-Ethylbenzaldehyde

Spectroscopic Technique	Key Data Points	Reference
Mass Spectrometry (GC-MS)	m/z Top Peak: 133; m/z 2nd Highest: 134; m/z 3rd Highest: 105	[1]
Infrared (IR) Spectroscopy	Conforms to standard spectrum for the compound.	[7]
^1H NMR Spectroscopy	Data for analogous compounds suggest characteristic peaks for aldehydic, aromatic, and ethyl protons.	
^{13}C NMR Spectroscopy	Data for analogous compounds suggest a characteristic peak for the carbonyl carbon around 190-215 ppm.	

Synthesis of 2-Ethylbenzaldehyde: Experimental Protocol

The synthesis of **2-ethylbenzaldehyde** can be achieved through the oxidation of 2-ethylbenzyl alcohol. This method offers a direct and efficient route to the desired aldehyde. Below is a representative experimental protocol.

Oxidation of 2-Ethylbenzyl Alcohol

Materials:

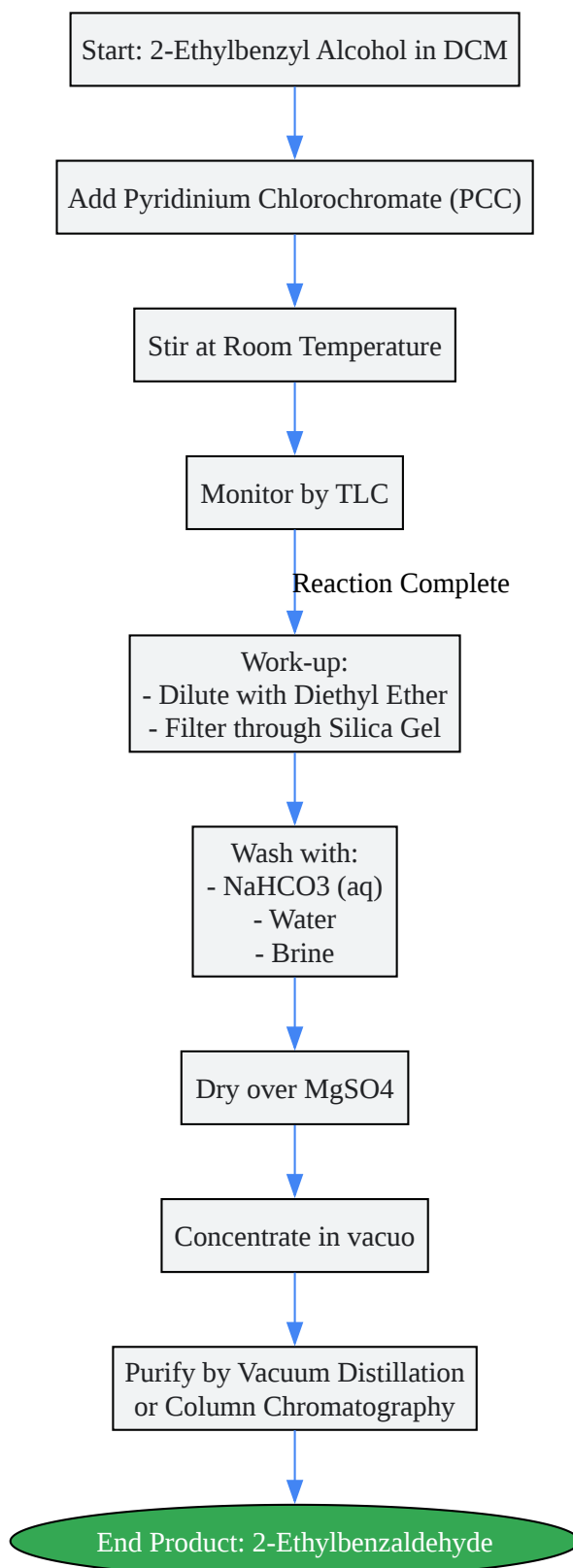
- 2-Ethylbenzyl alcohol
- Pyridinium chlorochromate (PCC) or other suitable oxidizing agent (e.g., activated Manganese Dioxide)
- Anhydrous dichloromethane (DCM)

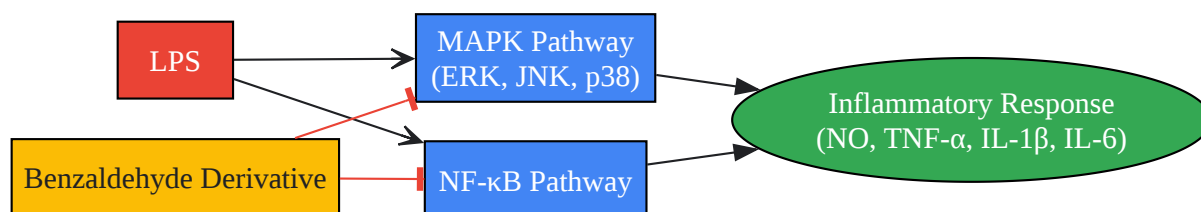
- Silica gel
- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-ethylbenzyl alcohol in anhydrous dichloromethane.
- To this stirred solution, add pyridinium chlorochromate (PCC) in one portion. The amount of PCC should be in slight excess (e.g., 1.5 equivalents) relative to the alcohol.
- Allow the reaction mixture to stir at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Upon completion, dilute the reaction mixture with diethyl ether and pass it through a short plug of silica gel to remove the chromium salts.
- Wash the silica gel plug with additional diethyl ether.
- Combine the organic filtrates and wash sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude **2-ethylbenzaldehyde** can be purified by vacuum distillation or column chromatography on silica gel to yield the final product.

Workflow for the Synthesis of 2-Ethylbenzaldehyde





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